

A Comprehensive Technical Guide to 5-Bromo-3-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-3-fluoro-2-hydroxybenzaldehyde

Cat. No.: B1273059

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Bromo-3-fluoro-2-hydroxybenzaldehyde**, a halogenated salicylaldehyde derivative. It serves as a crucial building block in the synthesis of Schiff bases and other complex organic molecules, with significant potential in materials science and medicinal chemistry. This document outlines its chemical and physical properties, safety and handling protocols, synthesis methodologies, and key applications.

Chemical and Physical Properties

5-Bromo-3-fluoro-2-hydroxybenzaldehyde, also known as 5-Bromo-3-fluorosalicylaldehyde, is a multifunctional organic compound.^[1] Its core structure is a benzene ring substituted with bromo, fluoro, hydroxyl, and aldehyde functional groups.^[1] These groups impart unique reactivity, making it a valuable intermediate in various synthetic pathways.

Table 1: Chemical Identifiers and Descriptors

Identifier	Value
CAS Number	251300-28-4[1][2][3][4]
IUPAC Name	5-bromo-3-fluoro-2-hydroxybenzaldehyde[2]
Synonyms	5-Bromo-3-fluorosalicylaldehyde[1][3]
Molecular Formula	C ₇ H ₄ BrFO ₂ [1][2]
SMILES	<chem>C1=C(C=C(C(=C1C=O)O)F)Br</chem> [2]
InChI	InChI=1S/C7H4BrFO2/c8-5-1-4(3-10)7(11)6(9)2-5/h1-3,11H[2]
InChIKey	YYCQXIWKIRQWHN-UHFFFAOYSA-N[2]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	219.01 g/mol [1][2]
Appearance	Solid (form)
Melting Point	112 °C – 116 °C[1]
Purity	>97%[1]

Safety and Hazard Information

Proper handling of **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** is essential in a laboratory setting. It is classified as an irritant.[2] The following tables summarize its GHS classifications and necessary precautionary measures.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation[2]

Table 4: Precautionary Statements and PPE

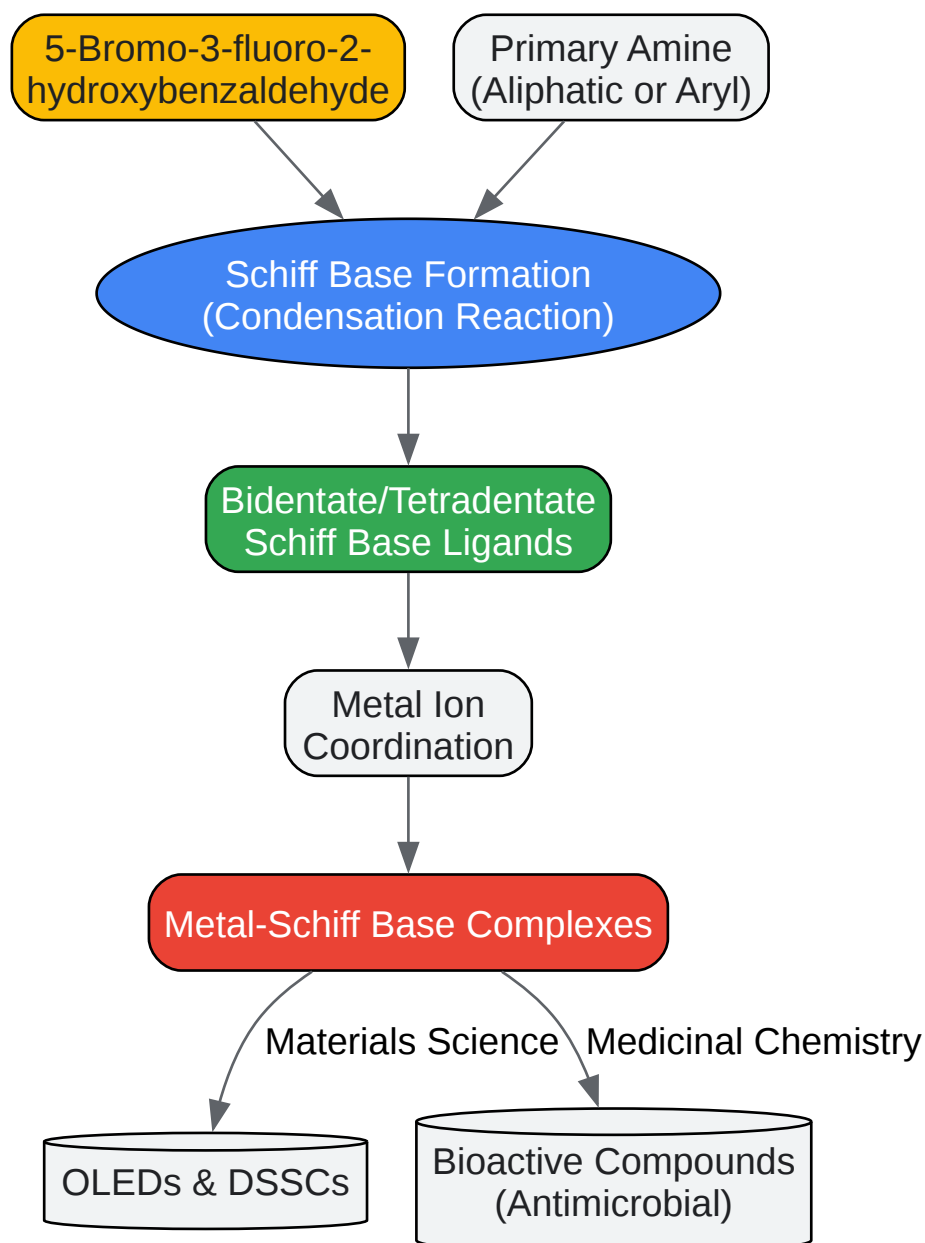
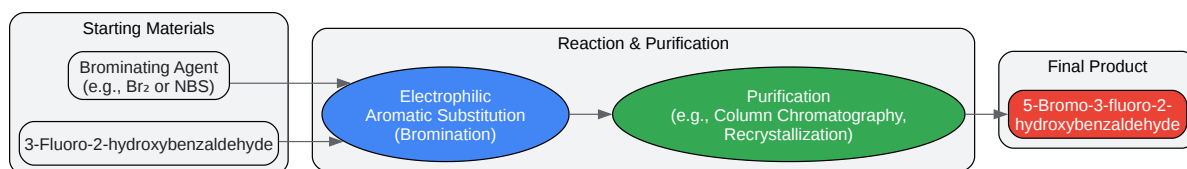
Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/container to an approved waste disposal plant.[2]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** is not readily available in the provided search results, a general synthetic approach can be inferred from the synthesis of structurally similar compounds, such as 3-bromo-5-fluoro-4-hydroxybenzaldehyde. The synthesis typically involves the electrophilic substitution of a substituted phenol.

General Synthetic Workflow:

A plausible synthesis route would start with 3-fluoro-2-hydroxybenzaldehyde (3-fluorosalicylaldehyde), which is commercially available. The subsequent step would be a regioselective bromination reaction.



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